

commercial availability and suppliers of 4-Nitrophenethyl bromide

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Compound of Interest

Compound Name: 4-Nitrophenethyl bromide

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4-Nitrophenethyl Bromide: A Technical Guide for Researchers

An In-depth Whitepaper on the Commercial Availability, Physicochemical Properties, and Applications of a Key Research Chemical

For researchers, scientists, and professionals in drug development, **4-Nitrophenethyl bromide** (CAS No. 5339-26-4) is a valuable reagent, primarily utilized as a specific substrate for the Theta-class of Glutathione S-transferases (GSTs). This technical guide provides a comprehensive overview of its commercial availability, key suppliers, physicochemical properties, and relevant experimental contexts.

Commercial Availability and Suppliers

4-Nitrophenethyl bromide is readily available from a variety of chemical suppliers catering to the research and development sector. Purity levels are typically high, with most suppliers offering grades of $\geq 98\%$ or 99% .^{[1][2]} The compound is generally supplied as a slightly yellow to light yellow crystalline solid.^{[1][3]}

Key global suppliers include:

- Sigma-Aldrich (Merck): Offers the compound with a stated purity of 98%. While a specific Certificate of Analysis (CoA) for a particular lot is available upon request, general

documentation is accessible on their website.

- Thermo Scientific Chemicals (formerly Acros Organics): Provides **4-Nitrophenethyl bromide** with a purity of 98%.[\[4\]](#)
- Santa Cruz Biotechnology (SCBT): Lists the product with a purity of $\geq 98\%$.[\[2\]](#)
- LGC Standards (TRC): Supplies the compound and provides the option for exact weight packaging with a corresponding certificate.[\[5\]](#)
- TCI (Tokyo Chemical Industry): Offers the product with a purity of $>98.0\%$ as determined by gas chromatography (GC).[\[6\]](#)
- Apollo Scientific: Lists **4-Nitrophenethyl bromide** with a purity of 98%.[\[7\]](#)
- Home Sunshine Pharma: A manufacturer and supplier in China offering the product with an assay of $\geq 99.0\%$.[\[1\]](#)
- Nanjing Winsome Chemical Limited: Provides the compound with a content of 98%.[\[3\]](#)

Pricing and packaging sizes vary by supplier, with quantities typically ranging from grams to kilograms to meet diverse research needs.

Physicochemical and Safety Data

A summary of the key physicochemical properties of **4-Nitrophenethyl bromide** is presented in the table below. This data has been compiled from various supplier and database sources.

Property	Value	Source(s)
CAS Number	5339-26-4	[2][8]
Molecular Formula	C ₈ H ₈ BrNO ₂	[2][8]
Molecular Weight	230.06 g/mol	[2][8]
Appearance	Slightly yellow to light yellow crystalline solid	[1][3]
Melting Point	67-70 °C	[1]
Boiling Point	116 °C at 0.2 mmHg	[1]
Density	1.562 g/cm ³	[1]
Refractive Index	1.595	[1]
Purity	≥98% or ≥99%	[1][2]
Solubility	Soluble in methanol and chloroform, partly soluble in water.	[9]

Safety Information: **4-Nitrophenethyl bromide** is classified as an irritant.[8] Safety data sheets (SDS) from suppliers indicate that it can cause skin and serious eye irritation, and may cause respiratory irritation.[10][11] It is recommended to handle this compound with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, in a well-ventilated area.

Synthesis and Potential Impurities

While detailed, step-by-step synthesis protocols are not readily available in the public domain, a common synthetic route involves the nitration of 2-phenylethyl bromide. One cited method describes the synthesis from β-bromophenyl ethane using a nitrating mixture of fuming nitric acid and acetic anhydride in acetic acid at low temperatures.[12]

A generalized workflow for this synthesis is depicted below:

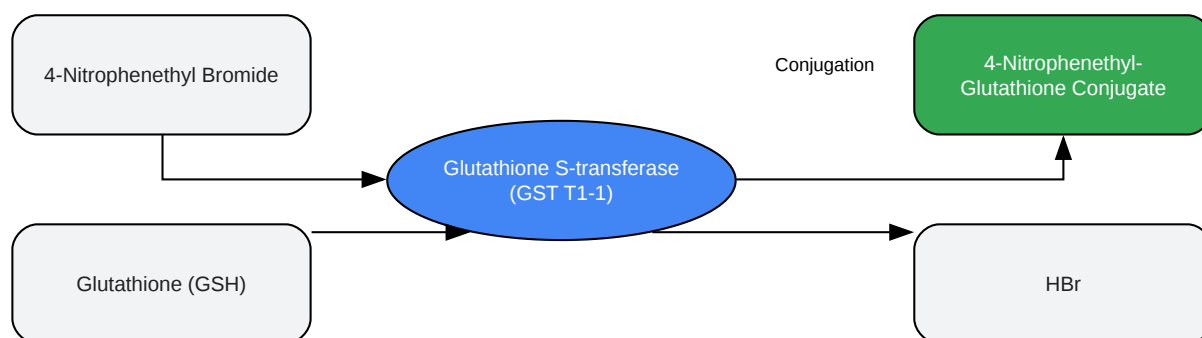
Synthesis workflow of **4-Nitrophenethyl bromide**.

Given this synthetic route, potential impurities could include the starting material (2-phenylethyl bromide), the ortho- and meta-isomers of the nitrated product, and di-nitrated byproducts. The purity of the final product is typically ensured by recrystallization. A detailed impurity profile would be available on a lot-specific Certificate of Analysis from the supplier.

Experimental Applications and Protocols

The primary application of **4-Nitrophenethyl bromide** in a research context is as a substrate for Glutathione S-transferases (GSTs), particularly for the Theta-class isozyme (GST T1-1).^[2] GSTs are a family of enzymes involved in the detoxification of a wide range of xenobiotic and endogenous compounds. The enzymatic reaction involves the conjugation of the electrophilic **4-nitrophenethyl bromide** with the thiol group of glutathione.

The metabolic pathway of **4-Nitrophenethyl bromide** via GST conjugation is illustrated below:



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Metabolic pathway of **4-Nitrophenethyl bromide**.

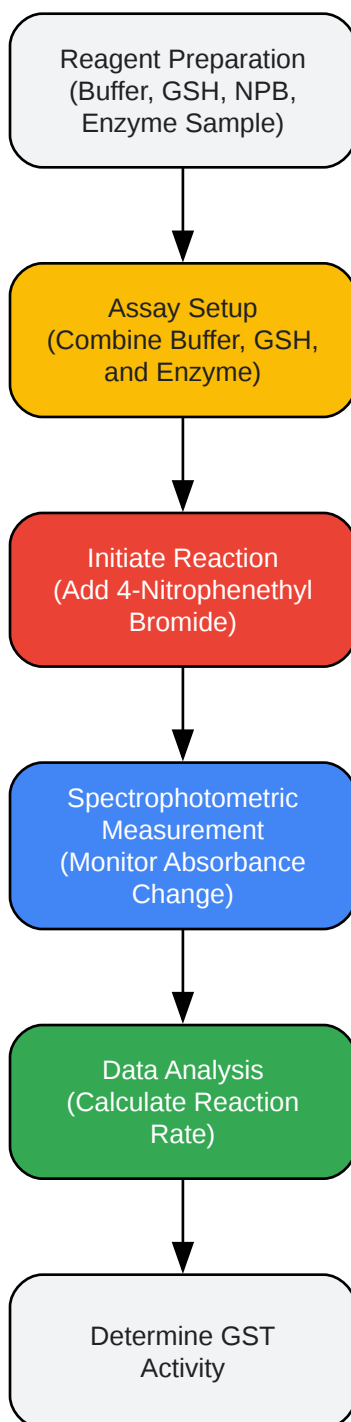
Glutathione S-Transferase (GST) Activity Assay

While a specific, detailed protocol for a GST assay using **4-Nitrophenethyl bromide** is not readily available in public literature, a general spectrophotometric method can be adapted from protocols using the more common substrate, 1-chloro-2,4-dinitrobenzene (CDNB).^{[13][14]} The principle of the assay is to monitor the increase in absorbance at a specific wavelength resulting from the formation of the glutathione conjugate.

General Adapted Protocol Outline:

- Reagent Preparation:
 - Prepare a stock solution of **4-Nitrophenethyl bromide** in a suitable organic solvent (e.g., ethanol or DMSO).
 - Prepare a stock solution of reduced glutathione (GSH) in an appropriate assay buffer (e.g., phosphate buffer, pH 6.5-7.5).
 - Prepare the enzyme extract (e.g., cell lysate, tissue homogenate, or purified GST).
- Assay Procedure:
 - In a UV-transparent cuvette or 96-well plate, combine the assay buffer, GSH solution, and the enzyme sample.
 - Initiate the reaction by adding a specific concentration of the **4-Nitrophenethyl bromide** solution.
 - Immediately monitor the change in absorbance over time at a predetermined wavelength (which would need to be empirically determined for the 4-nitrophenethyl-glutathione conjugate).
 - A blank reaction containing all components except the enzyme should be run to account for any non-enzymatic conjugation.
- Data Analysis:
 - Calculate the rate of the reaction (change in absorbance per minute) from the linear portion of the kinetic curve.
 - Use the molar extinction coefficient of the product to convert the rate of change in absorbance to the rate of product formation (e.g., in nmol/min/mg of protein).

The following diagram outlines the general workflow for such a GST assay:



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General workflow for a GST activity assay.

Conclusion

4-Nitrophenethyl bromide is a readily accessible and important tool for researchers studying the Glutathione S-transferase enzyme family, particularly the Theta-class. Its well-defined physicochemical properties and high purity from numerous commercial suppliers make it a reliable reagent for in vitro studies. While detailed, publicly available experimental protocols specifically using this substrate are sparse, established methodologies for GST assays can be adapted for its use. This guide provides a foundational understanding for the procurement and application of **4-Nitrophenethyl bromide** in a research setting. For specific applications, it is always recommended to consult lot-specific Certificates of Analysis and to optimize assay conditions empirically.

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